

Technical Guide: 5-Iodo-2-isopropoxy pyridine

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Compound of Interest

Compound Name: 5-Iodo-2-isopropoxy pyridine

CAS No.: 902837-54-1

Cat. No.: B3165707

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CAS Number: 902837-54-1[1][2]

Executive Summary

5-Iodo-2-isopropoxy pyridine is a bifunctional pyridine scaffold characterized by a reactive iodide at the C5 position and a lipophilic isopropoxy group at the C2 position. In medicinal chemistry, it serves as a "privileged structure" for building complex heterocycles. The C5-iodide acts as an excellent handle for palladium-catalyzed cross-coupling reactions (Suzuki-Miyaura, Sonogashira, Heck), while the C2-isopropoxy moiety often functions as a solubility-enhancing group or a steric probe for hydrophobic pockets in protein targets (e.g., GABA receptors, Kinases).

Chemical Identity & Physical Properties

Property	Specification
CAS Number	902837-54-1
IUPAC Name	5-Iodo-2-(propan-2-yloxy)pyridine
Molecular Formula	C ₈ H ₁₀ INO
Molecular Weight	263.08 g/mol
Appearance	Pale yellow to brown liquid
Solubility	Soluble in DCM, EtOAc, DMSO, Methanol; Insoluble in water
Stability	Light-sensitive; store in amber vials at 2–8°C
InChI Key	ILSMTBLMXJOTOQ-UHFFFAOYSA-N

Synthesis & Manufacturing Protocol

The most robust and scalable synthesis involves a Nucleophilic Aromatic Substitution (S_NAr) of 2-chloro-5-iodopyridine. This route is preferred over direct iodination of 2-isopropoxy pyridine due to higher regioselectivity and yield.

Mechanism of Action

The reaction proceeds via the addition-elimination mechanism. The electronegative nitrogen of the pyridine ring activates the C2 position, making it susceptible to nucleophilic attack by the isopropoxide ion. The chloride is a better leaving group than the iodide in this context, preserving the C5-iodine bond for future functionalization.

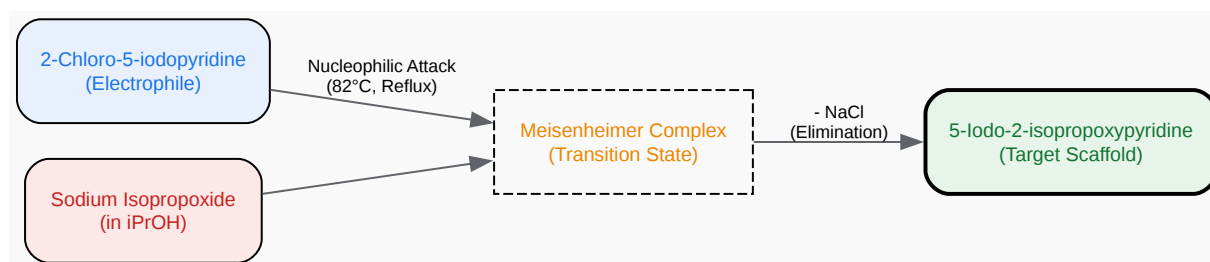
Step-by-Step Laboratory Protocol

Reagents:

- Starting Material: 2-Chloro-5-iodopyridine (1.0 eq)
- Nucleophile: Sodium Isopropoxide (generated in situ from Na metal or NaH + Isopropanol)
- Solvent: Anhydrous Isopropanol (serves as both solvent and reagent source)

Workflow:

- Preparation of Alkoxide: Under an inert atmosphere (N₂ or Ar), add Sodium Hydride (NaH, 60% dispersion, 1.2 eq) portion-wise to anhydrous isopropanol at 0°C. Stir until H₂ evolution ceases.
- Addition: Add 2-Chloro-5-iodopyridine (1.0 eq) to the reaction mixture.
- Reaction: Heat the mixture to reflux (approx. 82°C) for 2–4 hours. Monitor by TLC (Heptane/EtOAc 9:1) or LC-MS. The starting material spot should disappear.
- Work-up: Cool to room temperature. Quench carefully with water.^[1] Extract the aqueous layer with Ethyl Acetate (3x).
- Purification: Wash combined organic layers with brine, dry over Na₂SO₄, and concentrate in vacuo. Purify the crude yellow oil via flash column chromatography (Silica gel, 0–10% EtOAc in Hexanes).
- Yield: Typical isolated yields range from 85% to 95%.



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Figure 1: S_NAr Synthesis Pathway. The reaction utilizes the activated C2-position for selective substitution.

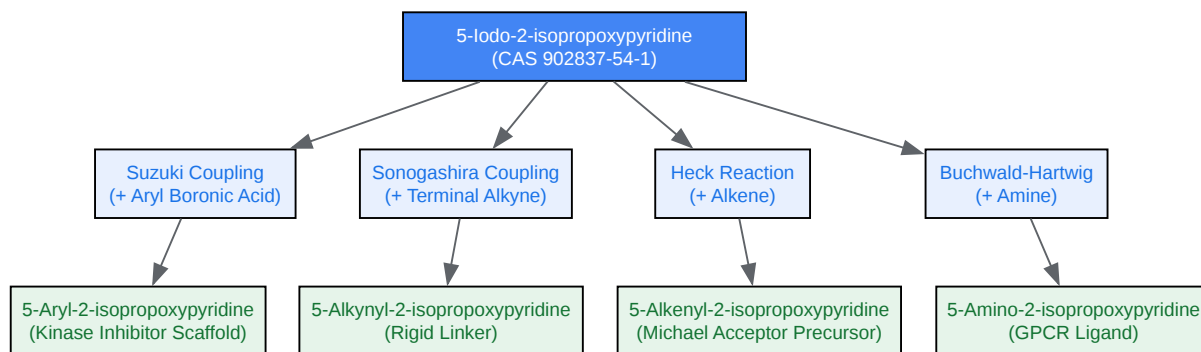
Reactivity Profile & Medicinal Chemistry Applications

The utility of **5-Iodo-2-isopropoxy pyridine** lies in its orthogonal reactivity. The C-I bond is highly reactive toward oxidative addition by Palladium(0), while the isopropoxy group remains stable under basic cross-coupling conditions.

Key Transformations

- Suzuki-Miyaura Coupling (C-C Bond Formation):
 - Application: Attaching aryl or heteroaryl rings to the C5 position.
 - Conditions: Pd(dppf)Cl₂, K₂CO₃, Aryl-Boronic Acid, Dioxane/Water, 90°C.
 - Significance: Used to synthesize biaryl scaffolds common in kinase inhibitors (e.g., targeting VEGFR, EGFR).
- Sonogashira Coupling (C-C Alkyne Formation):
 - Application: Introducing rigid alkyne linkers.
 - Conditions: Pd(PPh₃)₂Cl₂, CuI, TEA, Terminal Alkyne.
 - Significance: Creates linear geometries often required for penetrating deep enzyme active sites.
- Buchwald-Hartwig Amination (C-N Bond Formation):
 - Application: Converting the iodide to an amine.
 - Conditions: Pd₂(dba)₃, BINAP, NaOtBu, Primary/Secondary Amine.
 - Significance: Synthesis of aminopyridines, a motif found in numerous GPCR ligands.

Strategic Decision Tree for Functionalization



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Figure 2: Divergent Synthesis Strategy. The C5-iodide serves as a universal handle for library generation.

Handling, Safety, and Stability

- Hazard Classification (GHS):
 - H315: Causes skin irritation.[2][1][3]
 - H319: Causes serious eye irritation.[2][1][3]
 - H335: May cause respiratory irritation.[2][1][4]
- Storage Protocol:
 - The C-I bond is susceptible to photolytic cleavage over time. Store in amber glass vials wrapped in aluminum foil.
 - Keep under an inert atmosphere (Argon) at 2–8°C to prevent oxidation of the isopropoxy ether linkage.
- Disposal: Halogenated organic waste. Do not mix with strong oxidizers.

References

- Thermo Fisher Scientific (Avocado Research Chemicals). Safety Data Sheet: **5-Iodo-2-isopropoxy pyridine**. Retrieved from
- National Center for Biotechnology Information (NCBI). Copper-Catalyzed Trifluoromethylation of Alkoxy pyridine Derivatives. PubChem PMC7582528. (Describes synthesis from 2-chloro-5-iodopyridine). Retrieved from
- Kemcal. Product Analysis: **5-Iodo-2-isopropoxy pyridine** (CAS 902837-54-1). [5][2] Retrieved from
- Google Patents. WO2018235926A1: Alpha, Beta Unsaturated Amide Compounds (Use as intermediate). Retrieved from

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- [1. fishersci.com](https://www.fishersci.com) [[fishersci.com](https://www.fishersci.com)]
- [2. assets.thermofisher.com](https://assets.thermofisher.com) [assets.thermofisher.com]
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